

Essential Safety and Operational Guide for Handling Chloromethyl Thiocyanate

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Compound of Interest

Compound Name: Chloromethyl thiocyanate

Cat. No.: B146332

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for the handling of **Chloromethyl thiocyanate** (CAS No. 3268-79-9). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Immediate Precautions

Chloromethyl thiocyanate is a hazardous chemical that requires careful handling. It is a clear, colorless to pale yellow liquid and is classified as a combustible liquid.[1][2] It is harmful if swallowed, inhaled, or absorbed through the skin.[2][3][4] This substance is also a lachrymator, meaning it can cause tearing.[1][3][4] It is sensitive to moisture and, when in contact with acids, can liberate very toxic gas.[1][3][4]

Immediate Precautions:

- Avoid all personal contact, including the inhalation of vapors or mist.[5]
- Handle exclusively in a well-ventilated area, preferably within a certified chemical fume hood. [1][6]
- Keep away from heat, sparks, and open flames.[1][6]
- Take precautionary measures against static discharge.[7]
- Ensure an eyewash station and safety shower are readily accessible.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Chloromethyl thiocyanate**:

Body Part	PPE Recommendation	Source(s)
Eyes/Face	Chemical safety goggles and a face shield (8-inch minimum).	[1] [8]
Skin	Chemical-resistant gloves (Butyl rubber or Viton® recommended). A flame-retardant lab coat and a chemical-resistant apron should be worn.	[1] [5] [6]
Respiratory	A NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK (EN14387)) must be used when handling this substance.	[1] [8]
Footwear	Closed-toe, chemical-resistant shoes.	[6]

Operational Plan: Step-by-Step Handling Procedure

Preparation:

- Read and understand the Safety Data Sheet (SDS) for **Chloromethyl thiocyanate**.[\[4\]](#)
- Ensure the work area is clean and uncluttered.
- Verify that the chemical fume hood is functioning correctly.
- Assemble all necessary equipment and reagents before starting.
- Put on all required personal protective equipment.[\[1\]](#)

Handling:

- Conduct all work within a certified chemical fume hood.[1]
- Keep the container tightly closed when not in use.[5]
- Use non-sparking tools to prevent ignition.[5][7]
- Avoid contact with skin, eyes, and clothing.[1]
- Do not eat, drink, or smoke in the work area.[7]

Post-Handling:

- Wash hands and any exposed skin thoroughly after handling.[1]
- Clean the work area and any equipment used.
- Properly store or dispose of the chemical and any waste.
- Remove and properly store or dispose of PPE.

Emergency and Disposal Plans

Emergency Procedures:

Exposure Type	First Aid Measures	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[1]
Skin Contact	Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.	[1] [3]
Inhalation	Move the victim to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.	[1]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Seek immediate medical attention.	[1] [3]
Spill	Evacuate the area and remove all sources of ignition. Ventilate the area. Absorb the spill with an inert, non-combustible material such as sand or vermiculite. [1] Collect the absorbed material into a suitable, closed container for disposal using spark-proof tools. [5]	

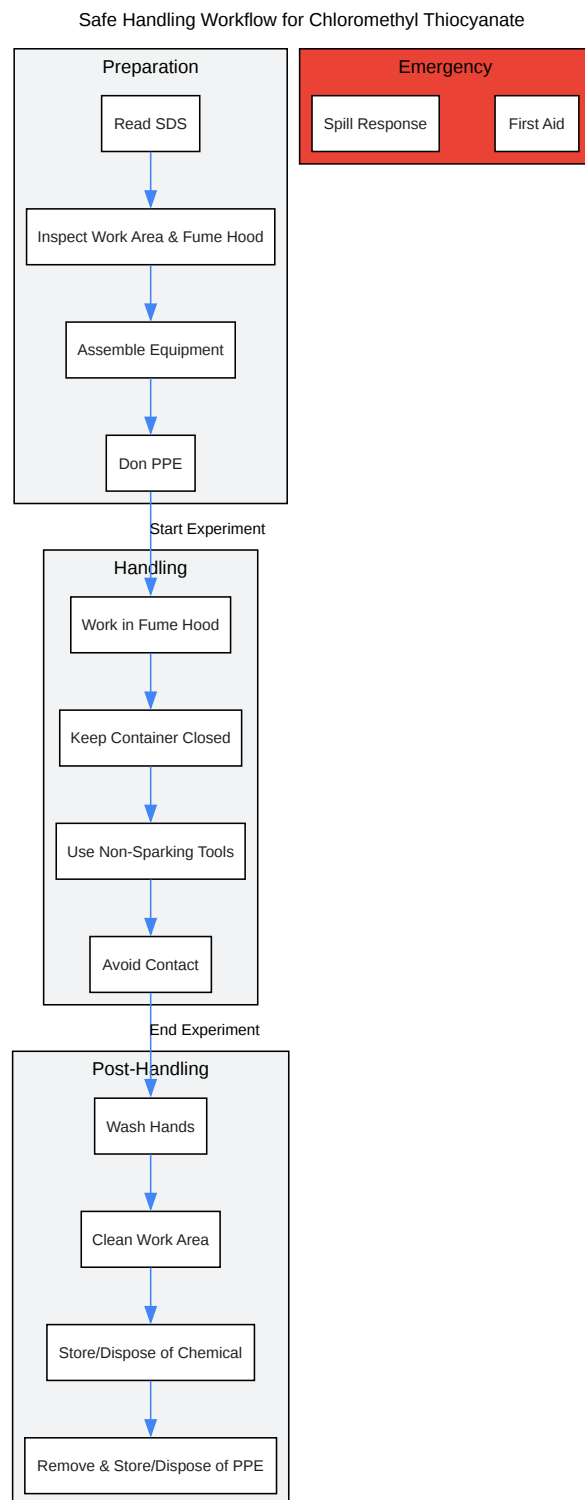
Disposal Plan:

- Chemical Disposal: Dispose of **Chloromethyl thiocyanate** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[3] Do not let the product enter drains.[9]
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE as hazardous waste.

Quantitative Data Summary

Property	Value	Source(s)
CAS Number	3268-79-9	[1][8]
Molecular Formula	C ₂ H ₂ CINS	[2][8]
Molecular Weight	107.56 g/mol	[8]
Appearance	Clear, colorless to pale yellow liquid	[1][2]
Boiling Point	76-78 °C / 15 mmHg	[8]
Flash Point	83-84 °C (181.4-183.2 °F) - closed cup	[1][2][8]
Density	1.37 g/mL at 25 °C	[8]

Experimental Workflow Visualization



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Caption: Workflow for the safe handling of **Chloromethyl thiocyanate**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Chloromethyl Thiocyanate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b146332#personal-protective-equipment-for-handling-chloromethyl-thiocyanate>]

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